

# Technical Guide: Physicochemical Properties of 1-Ethoxy-4-(p-tolylethynyl)benzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Ethoxy-4-(p-tolylethynyl)benzene

Cat. No.: B054540

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## Introduction

**1-Ethoxy-4-(p-tolylethynyl)benzene** is a disubstituted alkyne derivative of benzene. Its rigid, linear structure, conferred by the ethynyl linkage, makes it a molecule of interest in materials science, particularly in the development of liquid crystals. Understanding its fundamental physicochemical properties, such as melting and boiling points, is crucial for its synthesis, purification, and application in various fields, including drug development where such core structures can be starting points for more complex molecules. This guide provides a detailed overview of the available data for the melting point of **1-Ethoxy-4-(p-tolylethynyl)benzene** and outlines the standard experimental protocols for determining these properties.

## Physicochemical Data

The melting point of **1-Ethoxy-4-(p-tolylethynyl)benzene** has been reported, while the boiling point is not readily available in the current literature. This is not uncommon for high molecular weight, crystalline organic solids, which may decompose at elevated temperatures before reaching their boiling point under atmospheric pressure.

Property	Value	Source
Melting Point	108 °C	TCI Chemicals Safety Data Sheet[1]
106.0 to 110.0 °C	TCI Chemicals Product Specification	
Boiling Point	Data not available	TCI Chemicals Safety Data Sheet[1]

## Experimental Protocols

The following are detailed, standard methodologies for the determination of melting and boiling points of organic compounds like **1-Ethoxy-4-(p-tolyethynyl)benzene**.

### Melting Point Determination (Capillary Method)

This method is the most common technique for determining the melting point of a solid organic compound.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital device)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Sample of **1-Ethoxy-4-(p-tolyethynyl)benzene**

Procedure:

- Sample Preparation: A small amount of the crystalline **1-Ethoxy-4-(p-tolyethynyl)benzene** is finely ground using a mortar and pestle.

- **Capillary Tube Packing:** The open end of a capillary tube is tapped into the ground sample until a small amount of the solid (2-3 mm in height) is packed into the sealed end.
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point (in this case, around 85-90 °C).
- **Determination:** The heating rate is then slowed to 1-2 °C per minute. The temperature at which the first liquid droplet is observed is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.
- **Reporting:** The melting point is reported as a range from the initial to the final temperature.

## Boiling Point Determination (Microscale Method)

For cases where a boiling point can be determined, a microscale method is often employed for small sample quantities.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Sample of the liquid compound

Procedure:

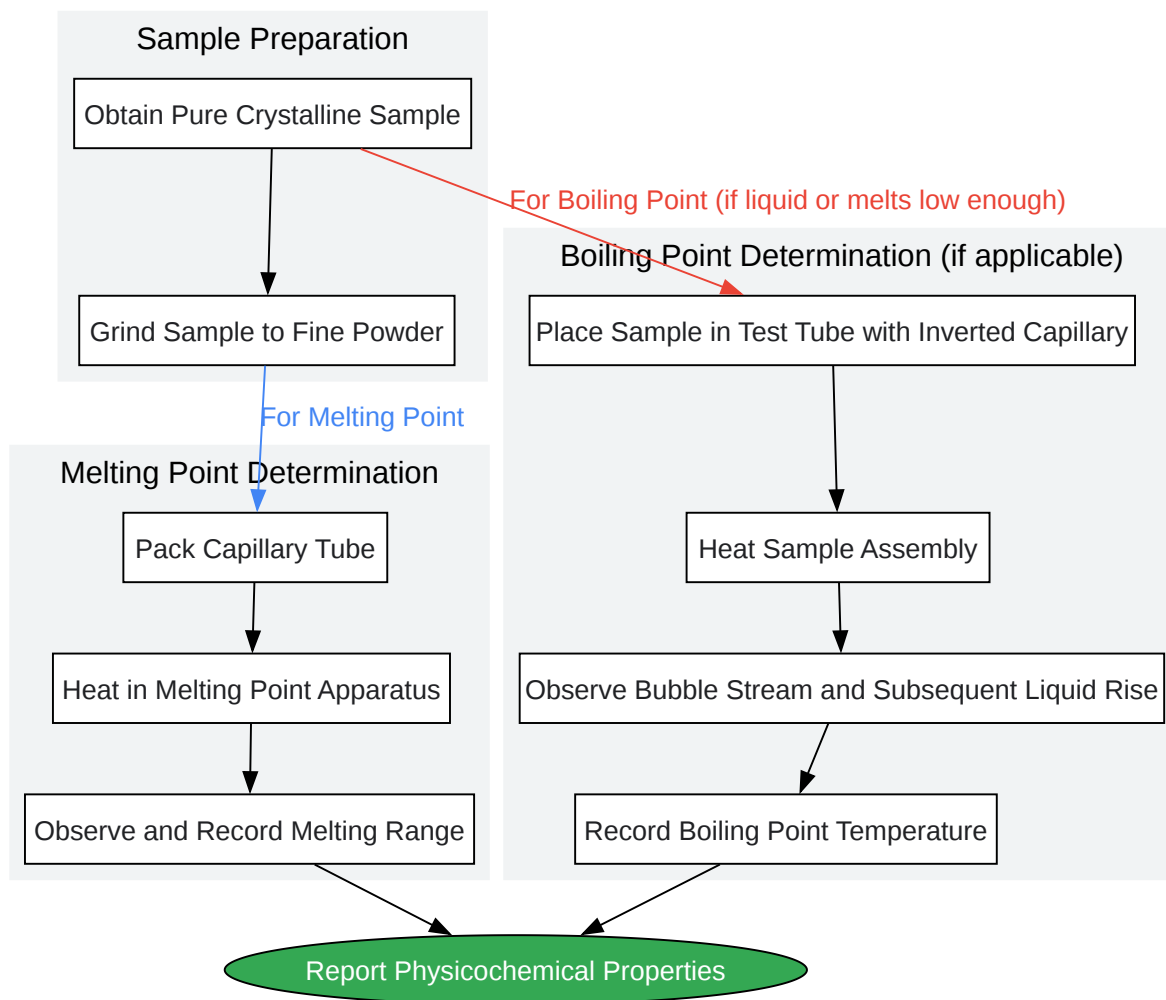
- **Sample Preparation:** A small amount of the substance (if it were liquid) is placed into the small test tube.

- **Inverted Capillary:** A capillary tube, sealed at one end, is placed open-end-down into the test tube containing the liquid.
- **Heating:** The test tube assembly is heated gently in an oil bath.
- **Observation:** As the temperature rises, air trapped in the capillary tube will bubble out. Heating is continued until a steady stream of bubbles emerges from the capillary tube.
- **Cooling and Determination:** The heating is then discontinued. The liquid will begin to cool and will eventually be drawn up into the capillary tube. The temperature at which the liquid enters the capillary tube is the boiling point of the substance. This is the point where the vapor pressure of the substance equals the atmospheric pressure.

## Logical Workflow for Physicochemical Property Determination

The following diagram illustrates the general workflow for the determination of the melting and boiling points of a solid organic compound.

## Workflow for Melting and Boiling Point Determination



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Caption: General experimental workflow for determining the melting and boiling points of a solid organic compound.

## Signaling Pathways

The concept of signaling pathways is typically associated with biologically active molecules that interact with cellular components to elicit a response. **1-Ethoxy-4-(p-tolyethynyl)benzene** is a relatively simple organic molecule primarily of interest in materials science. As such, there are no known or expected biological signaling pathways directly associated with this compound in the current scientific literature. Its primary applications are not in the realm of pharmacology or biochemistry.

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## References

- 1. tcichemicals.com [tcichemicals.com]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)